

"1-(3-Hydroxy-2-nitrophenyl)ethanone"

molecular structure and weight

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Compound of Interest

Compound Name: 1-(3-Hydroxy-2-nitrophenyl)ethanone

Cat. No.: B122511

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In-Depth Technical Guide: 1-(3-Hydroxy-2-nitrophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure, weight, and available synthesis information for the chemical compound **1-(3-Hydroxy-2-nitrophenyl)ethanone**. This document is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis and drug development.

Core Molecular Data

The fundamental quantitative data for **1-(3-Hydroxy-2-nitrophenyl)ethanone**, identified by the CAS Number 53967-72-9, are summarized in the table below.

Property	Value	Source
Molecular Formula	C8H7NO4	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	181.15 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	53967-72-9	--INVALID-LINK--
Appearance	Yellow Powder	--INVALID-LINK--
Melting Point	134-136°C	--INVALID-LINK--

Molecular Structure

The two-dimensional structure of **1-(3-Hydroxy-2-nitrophenyl)ethanone** is depicted in the diagram below. The molecule consists of a benzene ring substituted with a hydroxyl group at position 3, a nitro group at position 2, and an ethanone (acetyl) group at position 1.

Molecular structure of **1-(3-Hydroxy-2-nitrophenyl)ethanone**.

Synthesis Protocol

A detailed, step-by-step experimental protocol for the synthesis of **1-(3-Hydroxy-2-nitrophenyl)ethanone** is not readily available in the public domain literature. However, a general synthetic approach has been described.

The compound can be obtained by the nitration of 3-hydroxyacetophenone. This reaction is carried out using cupric nitrate in a mixture of acetic acid and acetic anhydride. The reaction is maintained at a temperature of 10-15°C for a duration of 7 to 8 hours.

Please Note: This information is a brief overview of the synthesis and not a detailed experimental protocol. Researchers should consult specialized synthetic chemistry literature and perform appropriate risk assessments before attempting any chemical synthesis.

Biological Activity and Signaling Pathways

Currently, there is no available information in the searched scientific literature regarding the biological activity or any associated signaling pathways of **1-(3-Hydroxy-2-**

nitrophenyl)ethanone. Further research would be required to elucidate any potential pharmacological or biological effects of this compound.

- To cite this document: BenchChem. ["1-(3-Hydroxy-2-nitrophenyl)ethanone" molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b122511#1-3-hydroxy-2-nitrophenyl-ethanone-molecular-structure-and-weight\]](https://www.benchchem.com/product/b122511#1-3-hydroxy-2-nitrophenyl-ethanone-molecular-structure-and-weight)

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